

Toluene-2-d1: A Comprehensive Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data and handling procedures for **Toluene-2-d1**. While a specific Safety Data Sheet (SDS) for **Toluene-2-d1** is not readily available, this guide is based on the SDS for the closely related compound Toluene-d8, provided by Cambridge Isotope Laboratories, and is supplemented with extensive data for non-deuterated toluene. The physical and chemical properties, as well as the toxicological effects of **Toluene-2-d1**, are expected to be nearly identical to those of standard toluene and other deuterated toluene isotopes.

Quantitative Safety Data

The following tables summarize the key quantitative data for toluene, which should be considered representative for **Toluene-2-d1**.

Table 1: Physical and Chemical Properties



Property	Value	Source
Chemical Formula	C ₇ H ₇ D	[1]
Molecular Weight	93.15 g/mol	N/A
Appearance	Clear, colorless liquid	[2]
Odor	Aromatic, benzene-like	[2][3]
Boiling Point	110.6 °C (231.1 °F)	[2][4]
Melting/Freezing Point	-95 °C (-139 °F)	[4]
Flash Point	4 °C (40 °F)	[2]
Density	0.866 g/cm³ at 20 °C (68 °F)	[5]
Vapor Pressure	22 mmHg at 20 °C (68 °F)	[5]
Solubility in Water	Insoluble	[2]
Autoignition Temperature	480 °C (896 °F)	[4]

Table 2: Toxicological Data

Parameter	Value	Species	Route	Source
LD50 (Oral)	636 mg/kg	Rat	Oral	[6]
LC50 (Inhalation)	49 g/m³	Rat	Inhalation (4 hours)	N/A
Skin Irritation	Causes skin irritation	Rabbit	Dermal	[3][7]
Eye Irritation	Causes serious eye irritation	Rabbit	Ocular	[7]
Target Organs	Central nervous system, liver, kidneys	N/A	N/A	[7]

Table 3: Occupational Exposure Limits



Organization	Limit	Notes	Source
OSHA (PEL)	200 ppm (8-hour TWA)	[8]	
ACGIH (TLV)	20 ppm (8-hour TWA)	[8]	-
NIOSH (REL)	100 ppm (8-hour TWA)	N/A	
IDLH	500 ppm	Immediately Dangerous to Life or Health	[8]

Experimental Protocols for Safe Handling

Strict adherence to the following protocols is mandatory when handling **Toluene-2-d1** to minimize exposure and ensure laboratory safety.

Engineering Controls

- Ventilation: All work with **Toluene-2-d1** must be conducted in a properly functioning chemical fume hood with a face velocity of at least 100 feet per minute.[6][9] The ventilation system should be designed to prevent the accumulation of flammable vapors.[9]
- Ignition Sources: **Toluene-2-d1** is highly flammable. All potential ignition sources, such as open flames, sparks from electrical equipment, and static discharge, must be eliminated from the work area.[10][11] Use only non-sparking tools and explosion-proof equipment.[8][11]
- Grounding: To prevent the buildup of static electricity, all containers and equipment used for transferring Toluene-2-d1 should be properly bonded and grounded.[6][11]

Personal Protective Equipment (PPE)

- Eye and Face Protection: Chemical splash goggles and a face shield are required when handling **Toluene-2-d1** to protect against splashes.[10][12]
- Skin Protection: Chemical-resistant gloves are mandatory. Suitable materials include Viton®, butyl rubber, and neoprene.[6][12] A flame-retardant lab coat, long pants, and closed-toe



shoes must be worn to prevent skin contact.[6]

 Respiratory Protection: If work must be performed outside of a fume hood, a NIOSHapproved respirator with an organic vapor cartridge is required.[10][12] The specific type of respirator should be determined by a qualified industrial hygienist based on the potential exposure levels.

Storage and Handling Procedures

- Storage: Store **Toluene-2-d1** in a tightly sealed, properly labeled container in a cool, dry, well-ventilated area designated for flammable liquids.[10][11] Keep containers away from heat, direct sunlight, and incompatible materials such as strong oxidizing agents.[6][11]
- Handling: Avoid direct contact with the liquid and inhalation of vapors.[6] When transferring, use a funnel to prevent spills.[9] In case of a spill, immediately evacuate the area and follow established spill cleanup procedures. Small spills can be absorbed with an inert material, while large spills may require specialized cleanup.[13]

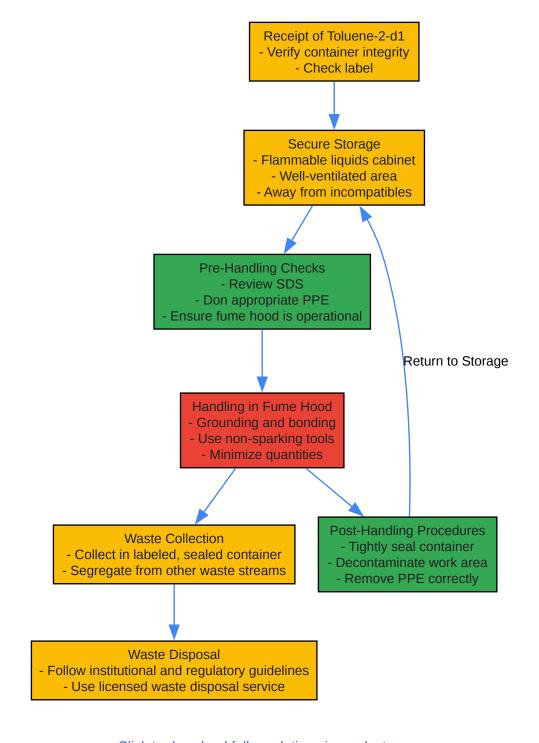
First Aid Measures

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[12]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.[10][12]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
 [12]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water.
 Seek immediate medical attention.[12]

Visualized Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Toluene-2-d1**, from receipt of the chemical to its final disposal.





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